

Proper Disposal Procedures: Butyl[1-(2-methylphenyl)ethyl]amine

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Compound of Interest

Compound Name: Butyl[1-(2-methylphenyl)ethyl]amine

Cat. No.: B13084006

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Part 1: Immediate Action Card (Emergency Response)

Stop. Before handling waste containing **Butyl[1-(2-methylphenyl)ethyl]amine**, review this critical safety summary. This compound is a secondary amine and must be treated as a Flammable and Corrosive hazard until specific experimental data proves otherwise.

Parameter	Critical Information
Primary Hazards	Corrosive (Skin/Eye Burns), Flammable Liquid/Vapor, Acute Toxicity.
Incompatible Materials	Strong Acids, Oxidizing Agents (Peroxides, Nitrates), Acid Chlorides, Acid Anhydrides.
Spill Response	Eliminate ignition sources. Absorb with inert vermiculite or sand. Do NOT use paper towels (fire risk).
PPE Requirement	Nitrile gloves (double-gloved recommended), chemical splash goggles, flame-resistant lab coat.
Disposal Method	High-Temperature Incineration via licensed hazardous waste contractor.

Part 2: Chemical Profile & Hazard Classification[1]

To ensure regulatory compliance (EPA/RCRA) and safety, you must classify this waste correctly based on its functional group chemistry. As a specific SDS for CAS 1019490-36-8 is often sparse in public databases, we apply Read-Across Safety Protocols based on structural analogs (e.g., N-butyl-1-phenylethylamine).

2.1 Identification

- Chemical Name: **Butyl[1-(2-methylphenyl)ethyl]amine**[1]
- CAS Number: 1019490-36-8[1]
- Molecular Formula: C
H
N[1]
- Structure: Secondary amine with a butyl chain and a 2-methylphenyl (o-tolyl) ethyl group.

2.2 Waste Characterization (RCRA Codes)

Under US EPA regulations (40 CFR Part 261), this substance likely triggers the following hazardous waste codes:

RCRA Code	Classification	Justification
D001	Ignitable	Secondary amines with butyl chains often have flash points <60°C (140°F).
D002	Corrosive	Amines are organic bases; concentrated solutions typically have pH > 12.5.
None	Toxic (Listed)	Not currently on the P-list or U-list, but must be treated as toxic due to lack of specific tox data.

Part 3: Step-by-Step Disposal Protocols

Protocol A: Disposal of Pure Chemical or Stock Solutions

Use this for expired reagents or synthesized batches >5 mL.

- Container Selection: Use a High-Density Polyethylene (HDPE) or glass container. Avoid metal containers (aluminum) as amines can be corrosive to certain alloys.
- Labeling: Attach a hazardous waste tag immediately.
 - Constituents: **"Butyl[1-(2-methylphenyl)ethyl]amine, 95%"**.
 - Hazards: Check "Flammable" and "Corrosive".^[2]
- Segregation: Place the container in the Organic Bases/Amines waste stream.
 - Critical: Never mix with the "Organic Acids" stream. This will generate heat (exothermic neutralization) and potentially splatter.

- **Storage:** Store in a flammables cabinet until pickup. Ensure the cap is tightly sealed to prevent amine vapors (fishy odor) from escaping.[3]

Protocol B: Disposal of Reaction Mixtures (HPLC/Solvent Waste)

Use this for dilute solutions in organic solvents (e.g., DCM, Methanol).

- **pH Check:** If the solution was acidified during workup, it may no longer be corrosive, but it remains a chemical waste.
- **Solvent Compatibility:**
 - **Non-Halogenated** (e.g., Methanol/Ethanol): Combine into the "Non-Halogenated Organic" waste drum.
 - **Halogenated** (e.g., DCM/Chloroform): Combine into the "Halogenated Organic" waste drum.
 - **Note:** Amines can react with halogenated solvents (e.g., DCM) over long periods to form quaternary ammonium salts, which can precipitate. Ensure waste is cleared regularly (weekly).

Protocol C: Spill Cleanup (Bench Scale < 50 mL)

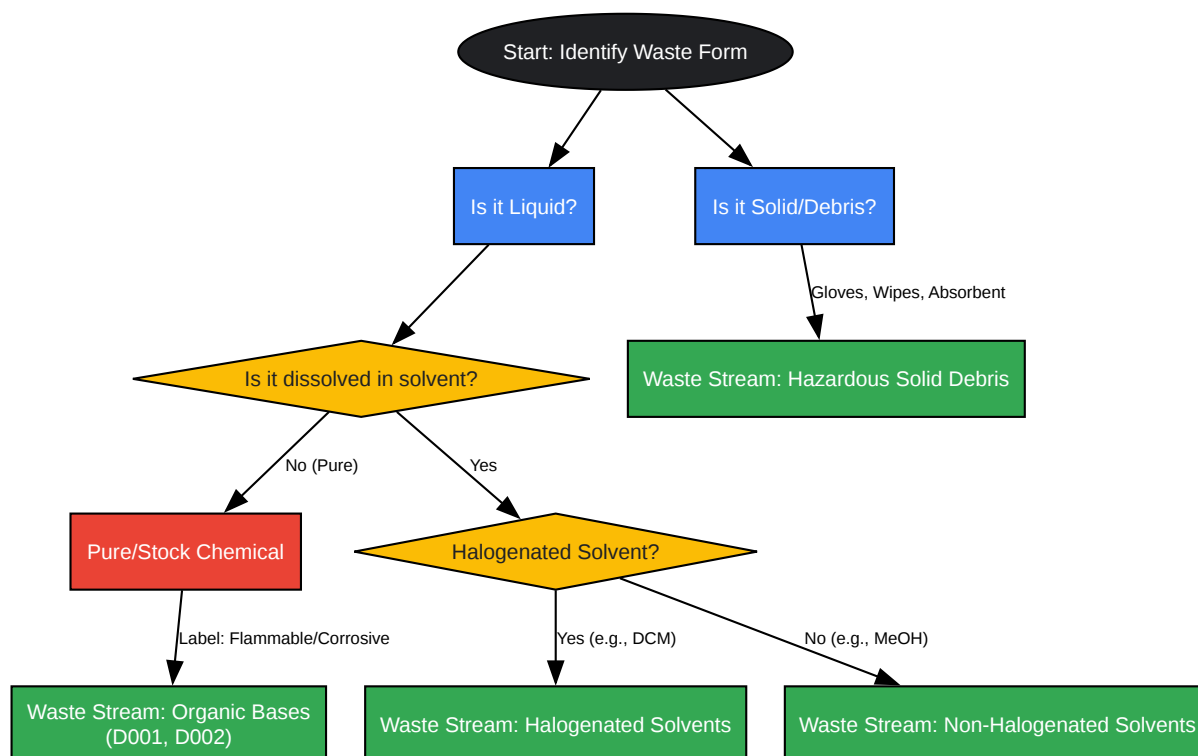
Self-Validating Safety Step: If the spill is >100 mL or outside a fume hood, evacuate and call EHS.

- **Isolate:** Turn off hot plates and stirrers. Alert nearby personnel.
- **PPE:** Wear safety goggles, lab coat, and double nitrile gloves.
- **Contain:** Encircle the spill with a spill pillow or inert absorbent (vermiculite/sand).
- **Neutralize (Optional but Recommended):**
 - Apply a specific "Base Neutralizer" (citric acid based).
 - **Observation:** Wait for color change indicator (if present) or cessation of fuming.

- Collect: Scoop the absorbed material into a wide-mouth jar. Label as "Debris contaminated with Flammable/Corrosive Amine".
- Clean: Wipe the surface with water and soap. Dispose of wipes in the solid hazardous waste bin.

Part 4: Visual Decision Workflow

The following logic tree guides the researcher through the disposal decision process to ensure compliance.



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Figure 1: Decision tree for segregating **Butyl[1-(2-methylphenyl)ethyl]amine** waste streams.

Part 5: Scientific Rationale & Mechanism

Why Incineration? Secondary amines like **Butyl[1-(2-methylphenyl)ethyl]amine** contain Carbon-Nitrogen (C-N) bonds. Simple landfilling or sewerage is prohibited because:

- Aquatic Toxicity: Amines are acutely toxic to aquatic microorganisms, disrupting the biological oxygen demand (BOD) in water systems [1].
- Nitrogen Release: Incineration in a facility equipped with a scrubber ensures that the nitrogen is converted to N₂ gas or captured, rather than released as NO_x pollutants.

Why Segregate from Acids?

Mixing this amine with acid waste results in an immediate exothermic neutralization. In a closed waste container, this rapid heat generation can cause pressure buildup and rupture (explosion) [2].

References

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- To cite this document: BenchChem. [Proper Disposal Procedures: Butyl[1-(2-methylphenyl)ethyl]amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13084006/docs#proper-disposal-procedures-butyl-1-2-methylphenyl-ethyl-amine\]](https://www.benchchem.com/product/b13084006/docs#proper-disposal-procedures-butyl-1-2-methylphenyl-ethyl-amine)

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